

7-Aminonitrazepam Certified Reference Material: An In-Depth Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7-Aminonitrazepam**, the principal urinary metabolite of the hypnotic drug nitrazepam. As a certified reference material (CRM), **7-Aminonitrazepam** is a critical tool for forensic toxicology, clinical chemistry, and pharmaceutical research, enabling the accurate identification and quantification of nitrazepam use. This document details the material's specifications, analytical methodologies for its detection, and the metabolic pathway of its parent compound.

Certified Reference Material Specifications

7-Aminonitrazepam is available from several suppliers as a certified reference material, typically as a solution in an organic solvent. These standards are manufactured and tested under stringent quality control protocols, often adhering to ISO 17034 and ISO/IEC 17025 standards, ensuring their accuracy and suitability for quantitative analysis.[1] A certificate of analysis accompanies these materials, providing detailed information on their certified concentration and uncertainty.

Below is a summary of typical specifications for **7-Aminonitrazepam** certified reference materials:

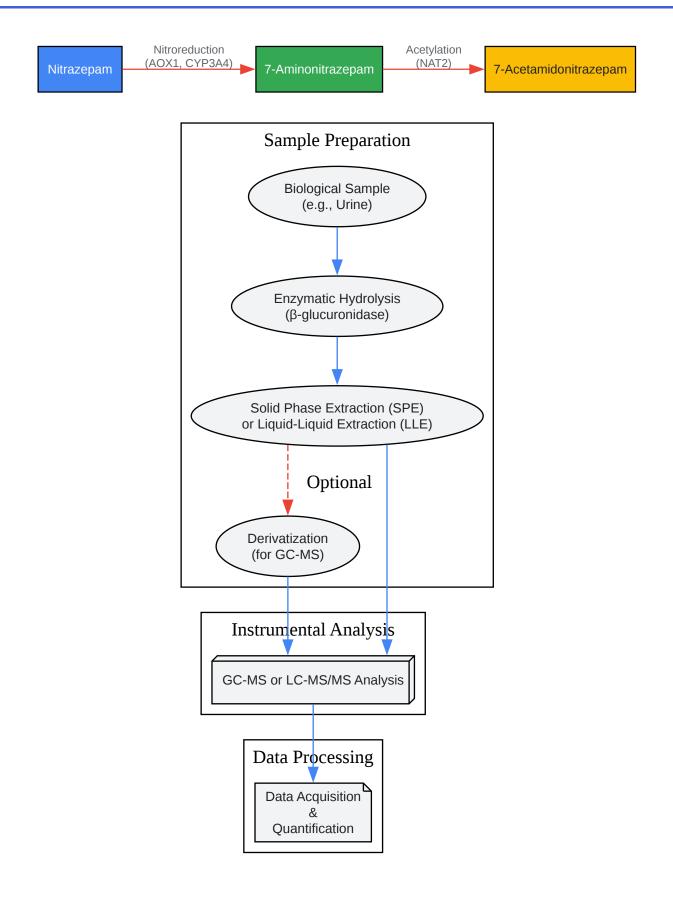


Parameter	Typical Specification
Product Name	7-Aminonitrazepam
Synonyms	7-amino-5-phenyl-1,3-dihydro-2H-1,4- benzodiazepin-2-one
CAS Number	4928-02-3[2]
Molecular Formula	C15H13N3O[2]
Molecular Weight	251.28 g/mol [2]
Format	Solution
Solvent	Acetonitrile or Methanol
Concentration	1.0 mg/mL[2][3]
Storage	2-8°C or -20°C[2]
Intended Use	For research and forensic applications, particularly in LC/MS or GC/MS methods.[2][3]

Metabolic Pathway of Nitrazepam

Nitrazepam undergoes extensive metabolism in the body, with the primary route being the reduction of the 7-nitro group to form **7-Aminonitrazepam**. This metabolite can be further acetylated to 7-acetamidonitrazepam. The key enzymes involved in the primary metabolic step have been identified as Aldehyde Oxidase 1 (AOX1), with potential contributions from Cytochrome P450 enzymes, particularly CYP3A4.[4] The subsequent acetylation is carried out by N-acetyltransferase 2 (NAT2).[4] An understanding of this pathway is crucial for interpreting toxicological findings.





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